

Technical Support Center: Troubleshooting Colistin Sulfate MIC Skip Wells

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Colistin B Sulfate Salt

CAS No.: 1338055-88-1

Cat. No.: B13443851

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Topic: Troubleshooting skip wells and inconsistent growth in Colistin B Sulfate Broth Microdilution (BMD) assays. Audience: Researchers, Clinical Microbiologists, and Assay Developers. Content Type: Technical Support Guide & FAQs.

Introduction: The Polymyxin Paradox

Welcome to the Technical Support Center. If you are experiencing "skip wells"—discontinuous growth patterns where bacteria grow at high concentrations, fail to grow at intermediate levels, and grow again at low levels—you are encountering the unique physicochemical challenges of Colistin (Polymyxin E).[1]

Colistin is a cationic, amphiphilic polypeptide. While this structure allows it to disrupt the Gram-negative outer membrane, it also causes it to adhere avidly to laboratory plastics and interact unpredictably with media cations. This guide synthesizes current CLSI (Clinical & Laboratory Standards Institute) and EUCAST standards to help you distinguish between technical artifacts and biological resistance.

Part 1: Diagnostic Workflow (Visualized)

Before adjusting your protocol, use this decision logic to categorize your skip well issue.



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Figure 1: Diagnostic logic for evaluating discontinuous growth in Colistin MIC plates. Single skips may be readable; multiple skips usually indicate adsorption errors or heteroresistance.

Part 2: Technical FAQs & Troubleshooting

Q1: Why does Colistin "disappear" from my wells (The Physics of Adsorption)?

The Issue: You prepared a 4 µg/mL well, but the effective concentration is likely much lower, allowing bacterial growth. **The Mechanism:** Colistin is a polycation (positively charged). Standard polystyrene microtiter plates often have a net negative surface charge (especially if "Tissue Culture Treated" to aid eukaryotic cell adhesion). Colistin binds to the plastic walls rather than the bacteria.

Troubleshooting Protocol:

- **Verify Plasticware:** Ensure you are using untreated polystyrene or polypropylene plates. Never use tissue-culture treated plates.
- **The Surfactant Debate:**
 - **Historical Context:** Older protocols suggested adding Polysorbate-80 (P-80) to prevent adsorption.^[2]
 - **Current Standard:** Do NOT use P-80. Both CLSI and EUCAST advise against it because P-80 has a synergistic antibacterial effect with Colistin, leading to artificially low MICs (false susceptibility).^[2] You must accept some adsorption loss as part of the standardized method reference ranges.

Q2: Is it a skip well or Heteroresistance?

The Issue: Growth appears at 4 µg/mL, no growth at 2 µg/mL, and growth at 0.5 µg/mL. **The Biology:** Colistin heteroresistance is prevalent in *Acinetobacter baumannii*, *Klebsiella pneumoniae*, and *Enterobacter* spp. A subpopulation of resistant clones may survive in the higher concentration wells while the main population dies off.

Validation Step:

- Aspirate fluid from the "skip" well (the well with growth at the higher concentration).
- Streak onto non-selective agar.
- If the colony morphology is consistent with your parent strain (pure culture), it is likely heteroresistance.
- Reporting: If heteroresistance is confirmed, the isolate should be considered Resistant, regardless of the "clear" wells at lower concentrations.

Q3: I used Colistimethate Sodium (CMS) because it dissolves better. Is this a problem?

The Issue: Massive shift in MIC values (usually much higher MICs). The Chemistry: STOP immediately.

- CMS is a Prodrug: It is inactive in vitro.^{[2][3]} It requires hydrolysis in vivo to become active Colistin.
- The Error: In a rapid 16-24h MIC test, CMS does not fully hydrolyze. You are measuring the MIC of an inactive compound.
- Correction: You must use Colistin Sulfate powder.^[4] Correct for potency (activity) during weighing, as the salt fraction varies by batch.

Q4: How do Cations () affect my results?

The Issue: Inconsistent MICs between different batches of Mueller-Hinton Broth (MHB). The Mechanism: Colistin kills bacteria by displacing

and

from the phosphate groups of Lipopolysaccharide (LPS).^{[5][6]}

- Excess Cations: If your media has high
, these ions outcompete Colistin for LPS binding sites
False Resistance (High MIC).

- Low Cations: If media is cation-deficient

False Susceptibility (Low MIC).

Requirement: Use Cation-Adjusted Mueller-Hinton Broth (CAMHB) strictly within ISO/CLSI limits:

- Calcium: 20–25 mg/L
- Magnesium: 10–12.5 mg/L

Part 3: The "Clean" Protocol (Self-Validating System)

To minimize skip wells, adhere to this strict Broth Microdilution (BMD) workflow. Note: Gradient strips and Disk Diffusion are invalid for Colistin due to poor agar diffusion.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials Checklist

Component	Specification	Reason
Active Pharmaceutical Ingredient	Colistin Sulfate (NOT CMS)	Only the sulfate form is active in vitro. [2]
Media	CAMHB (ISO 20776-1 compliant)	Prevents cation competition errors.
Plates	Untreated Polystyrene (U-bottom)	Minimizes drug adsorption to plastic.
Seals	Breathable adhesive seals	Prevents evaporation/concentration changes.

Step-by-Step Methodology

1. Stock Preparation (The Potency Correction) Do not assume 1 mg powder = 1 mg active drug. Colistin sulfate potency is usually labeled in Units/mg or µg/mg.

- Dissolve Colistin Sulfate in sterile distilled water (not PBS, as salts may precipitate).

- Prepare a stock solution (e.g., 1280 µg/mL). Do not store dilute working solutions; adsorption occurs rapidly.

2. Plate Preparation

- Dispense 50 µL of CAMHB into columns 1–12 of a 96-well plate.
- Perform 2-fold serial dilutions of Colistin.[\[4\]](#)
- Critical: Use the plates immediately. Do not pre-fill and store plates for weeks unless frozen at -70°C, as plastic binding increases over time.

3. Inoculum Standardization

- Prepare a direct colony suspension in saline to 0.5 McFarland.
- Dilute this suspension 1:100 in CAMHB.
- Add 50 µL of this diluted inoculum to the wells.
- Final Inoculum Density:
CFU/mL.
- Final Drug Concentration: Halved (due to 1:1 dilution with inoculum).

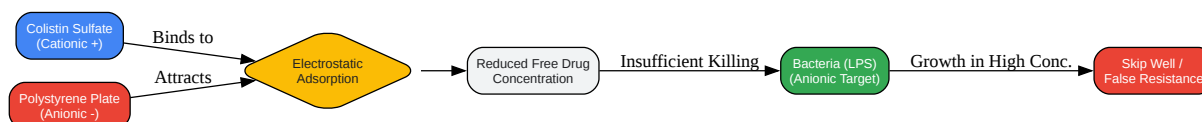
4. Incubation & Reading

- Incubate at 35 ± 2°C for 16–20 hours in ambient air.
- Reading: View the bottom of the well using a mirrored stand.
 - Button of growth: Resistant/Growth.
 - Clear: Susceptible/No Growth.[\[1\]](#)[\[3\]](#)
 - Skip Well: If a single skip occurs, read the MIC at the highest concentration showing no growth (e.g., if growth at 0.25, no growth at 0.5, growth at 1.0, no growth at 2.0

MIC is 2.0). If multiple skips occur, invalidate the test.

Part 4: Mechanism of Failure (Visualized)

Understanding why the assay fails is crucial for troubleshooting.



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Figure 2: The "Tug-of-War": Colistin is competitively bound by anionic plastic surfaces, reducing the effective concentration available to kill bacteria, leading to skip wells.[5]

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